

Gossypetin 3-sophoroside-8-glucoside molecular weight and formula.

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Compound of Interest

Compound Name: *Gossypetin 3-sophoroside-8-glucoside*

Cat. No.: *B14084613*

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Gossypetin 3-sophoroside-8-glucoside: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Gossypetin 3-sophoroside-8-glucoside**, focusing on its chemical properties and the extensive biological activities of its aglycone, gossypetin. While detailed experimental data on **Gossypetin 3-sophoroside-8-glucoside** is limited, the therapeutic potential of gossypetin offers valuable insights for research and drug development.

Compound Profile: Gossypetin 3-sophoroside-8-glucoside

Gossypetin 3-sophoroside-8-glucoside is a flavonol glycoside that has been isolated from the aerial parts of *Equisetum hyemale* L.

Property	Value
Molecular Formula	C33H40O23
Molecular Weight	804.66 g/mol
CAS Number	77306-93-5
Class	Flavonol Glycoside

Biological Activities and Therapeutic Potential of Gossypetin (Aglycone)

The majority of current research has focused on the biological effects of gossypetin, the aglycone of **Gossypetin 3-sophoroside-8-glucoside**. Gossypetin has demonstrated significant potential in several therapeutic areas, including neurodegenerative diseases, oncology, and inflammatory disorders.

Neuroprotective Effects in Alzheimer's Disease

Recent studies have highlighted gossypetin as a promising candidate for the treatment of Alzheimer's disease. The primary mechanism involves the enhanced clearance of amyloid-beta (A β) plaques, a hallmark of the disease.

- **Mechanism of Action:** Gossypetin has been shown to improve the spatial learning and memory in animal models of Alzheimer's disease by increasing the phagocytic activity of microglia against A β . It also induces transcriptomic changes in various microglial subpopulations, including disease-associated microglia, and increases the population of MHC II+ microglia, while reducing gliosis.

Anti-Cancer Activity

Gossypetin exhibits potent anti-proliferative and pro-apoptotic effects in various cancer cell lines, particularly in osteosarcoma.

- **Mechanism of Action:** Gossypetin's anti-cancer activity is mediated through the induction of apoptosis via the intrinsic pathway. This involves the upregulation of the pro-apoptotic protein Bax and the enhancement of caspase-3 activity. Furthermore, gossypetin has been observed

to reduce the autocrine production of pro-inflammatory cytokines such as IL-6, IL-1 β , and IL-12p70 by cancer cells, which are known to play a role in carcinogenesis and metastasis.

Antioxidant and Anti-inflammatory Properties

Gossypetin is a potent antioxidant, a property attributed to its hexahydroxyflavone structure. This antioxidant capacity is fundamental to its protective effects against various pathologies.

- **Quantitative Data:** The antioxidant activity of gossypetin and its derivatives has been quantified in various assays. For instance, a study on gossypetin-3'-O-glucoside, an isomer of gossypitrin, demonstrated significant radical scavenging activity.

Compound	Assay	Result
Gossypetin-3'-O-glucoside	DPPH radical scavenging	EC50: 0.11 mg/L

Experimental Protocols

While specific experimental protocols for **Gossypetin 3-sophoroside-8-glucoside** are not readily available, the methodologies used to evaluate its aglycone, gossypetin, provide a solid foundation for future research.

In Vivo Alzheimer's Disease Model

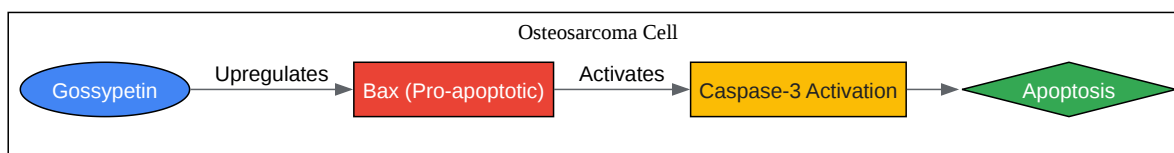
- **Animal Model:** 5xFAD transgenic mice are commonly used as a model for Alzheimer's disease.
- **Treatment:** Gossypetin is administered via intragastric administration for a period of 13 weeks.
- **Behavioral Tests:** Spatial learning and memory are assessed using the Y-maze and Morris Water Maze tests.
- **Histological and Biochemical Analysis:** Following sacrifice, the hippocampus and cortex are dissected for analysis of A β deposition.
- **Single-Cell RNA Sequencing (scRNA-seq):** Tissues are dissociated into single cells to analyze the transcriptome of microglial populations.

In Vitro Anti-Cancer Assays

- **Cell Lines:** Human osteosarcoma cell lines (e.g., MG-63, Saos-2, HOS, and 143B) are used.
- **Cell Viability and Growth Assays:** Cells are incubated with varying concentrations of gossypetin, and viability is assessed using assays such as the WST-8 assay.
- **Apoptosis Analysis:** The induction of apoptosis is determined by measuring the expression of pro-apoptotic proteins like Bax via Western blot and the activity of caspase-3.
- **Cytokine Production Measurement:** The levels of pro-inflammatory cytokines in the cell culture supernatant are quantified using ELISA.

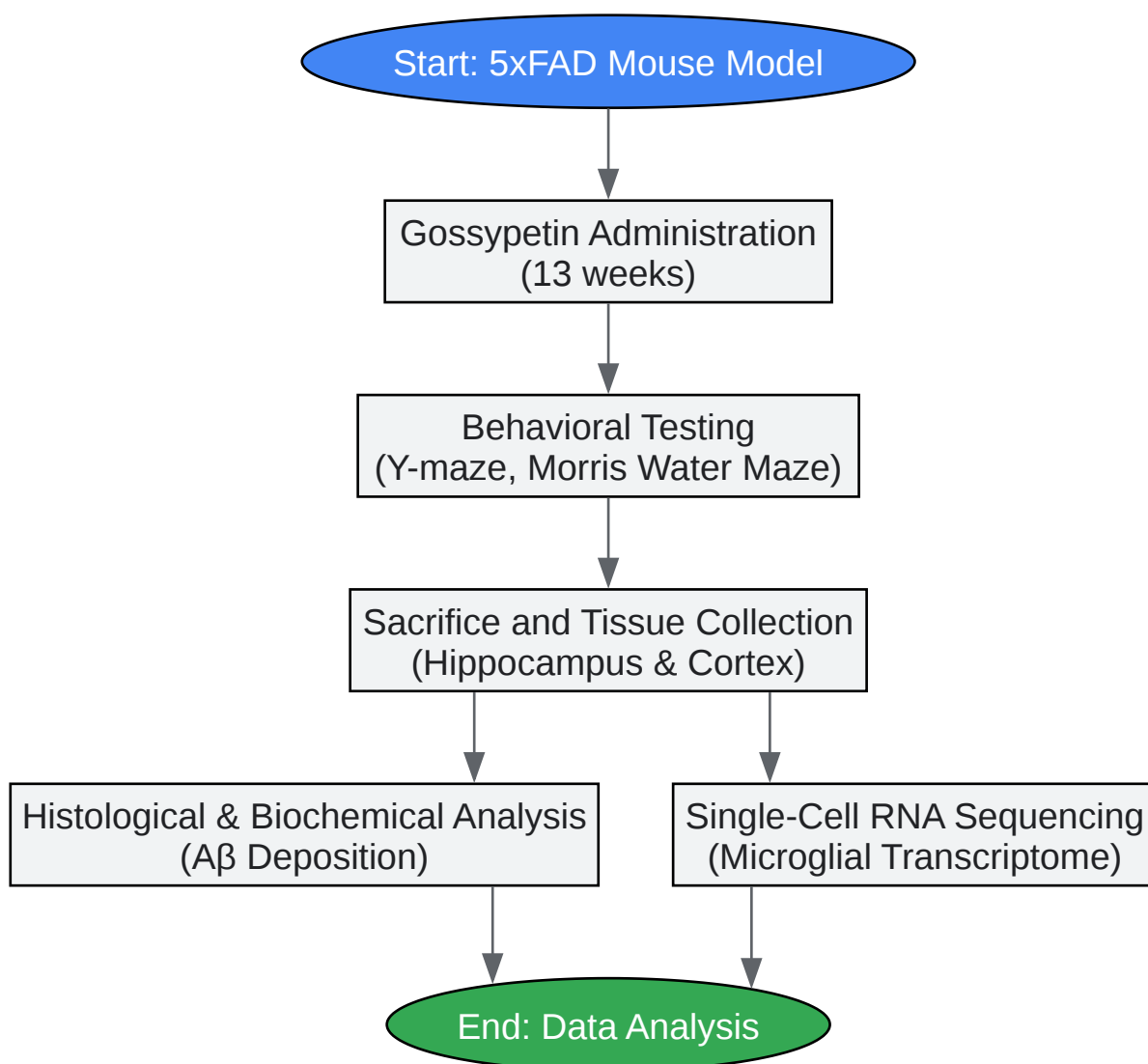
Visualized Pathways and Workflows

To facilitate a deeper understanding of the mechanisms of action and experimental designs, the following diagrams are provided.



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Caption: Apoptotic signaling pathway induced by gossypetin in osteosarcoma cells.



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Caption: Experimental workflow for evaluating gossypetin in an Alzheimer's disease model.

Conclusion

Gossypetin 3-sophoroside-8-glucoside is a naturally occurring flavonol glycoside. While direct research on this specific compound is in its early stages, the extensive studies on its aglycone, gossypetin, reveal a molecule with significant therapeutic promise. The potent neuroprotective, anti-cancer, and anti-inflammatory activities of gossypetin warrant further investigation into the pharmacological profile of **Gossypetin 3-sophoroside-8-glucoside**, which may offer advantages in terms of bioavailability and delivery. This technical guide serves as a foundational resource to stimulate and guide future research in this promising area.

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